

# Improving the efficacy of Fluroxypyr with tank-mix partners

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## Compound of Interest

Compound Name: *Fluroxypyr*

Cat. No.: *B1673483*

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## Technical Support Center: Enhancing Fluroxypyr Efficacy

This technical support center provides researchers, scientists, and development professionals with detailed guidance on utilizing tank-mix partners to improve the efficacy of **fluroxypyr**. The information is presented in a question-and-answer format to directly address common challenges and inquiries encountered during experimental design and application.

## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **fluroxypyr** and why are tank-mix partners beneficial?

**Fluroxypyr** is a selective, systemic herbicide belonging to the pyridine carboxylic acid chemical family.<sup>[1]</sup> It functions as a synthetic auxin (HRAC/WSSA Group 4), mimicking natural plant growth hormones.<sup>[1][2][3]</sup> When absorbed by susceptible broadleaf weeds, it induces uncontrolled, disorganized growth, leading to plant death.<sup>[1]</sup> While effective, its weed control spectrum can be limited. Tank-mixing **fluroxypyr** with other herbicides is beneficial for several reasons:

- **Broaden the Control Spectrum:** Partners can control weeds that **fluroxypyr** is less effective on.

- Increase Efficacy: Synergistic interactions can enhance the control of tough or resistant weeds.
- Resistance Management: Using multiple modes of action helps to manage and prevent the evolution of herbicide-resistant weed biotypes.

Q2: Which tank-mix partners are most effective for enhancing broadleaf weed control, especially for resistant species like kochia?

Tank-mixing **fluroxypyr** with other synthetic auxin (Group 4) herbicides is a common and effective strategy. For difficult-to-control weeds like multiple herbicide-resistant (MHR) kochia (*Bassia scoparia*), three-way mixtures have demonstrated significant synergistic effects. While single applications of auxinic herbicides like 2,4-D, dicamba, or a halauxifen/**fluroxypyr** premix may only provide 26% to 69% control of MHR kochia, combining them into three-way mixtures can increase control to 85% to 97%. Commercial premixes often combine **fluroxypyr** with partners like MCPA, dicamba, 2,4-D, and clopyralid.

Q3: Can **fluroxypyr** be tank-mixed with grass herbicides (graminicides)?

Yes, but caution is required due to the potential for antagonism. Antagonism occurs when the mixture's efficacy on a target weed (in this case, grass weeds) is less than the effect of the individual herbicides applied alone. Studies have shown that while some graminicides are compatible, others can experience reduced grass control when mixed with **fluroxypyr**, particularly in premixes that also contain bromoxynil or MCPA. For example, a significant decrease in yellow foxtail control has been observed when fenoxaprop was tank-mixed with a **fluroxypyr**/bromoxynil combination. It is critical to consult product labels and conduct small-scale tests before large-scale application.

## Troubleshooting Guide

Q4: My **fluroxypyr** application is showing poor control of kochia, even with a tank-mix partner. What are the potential causes?

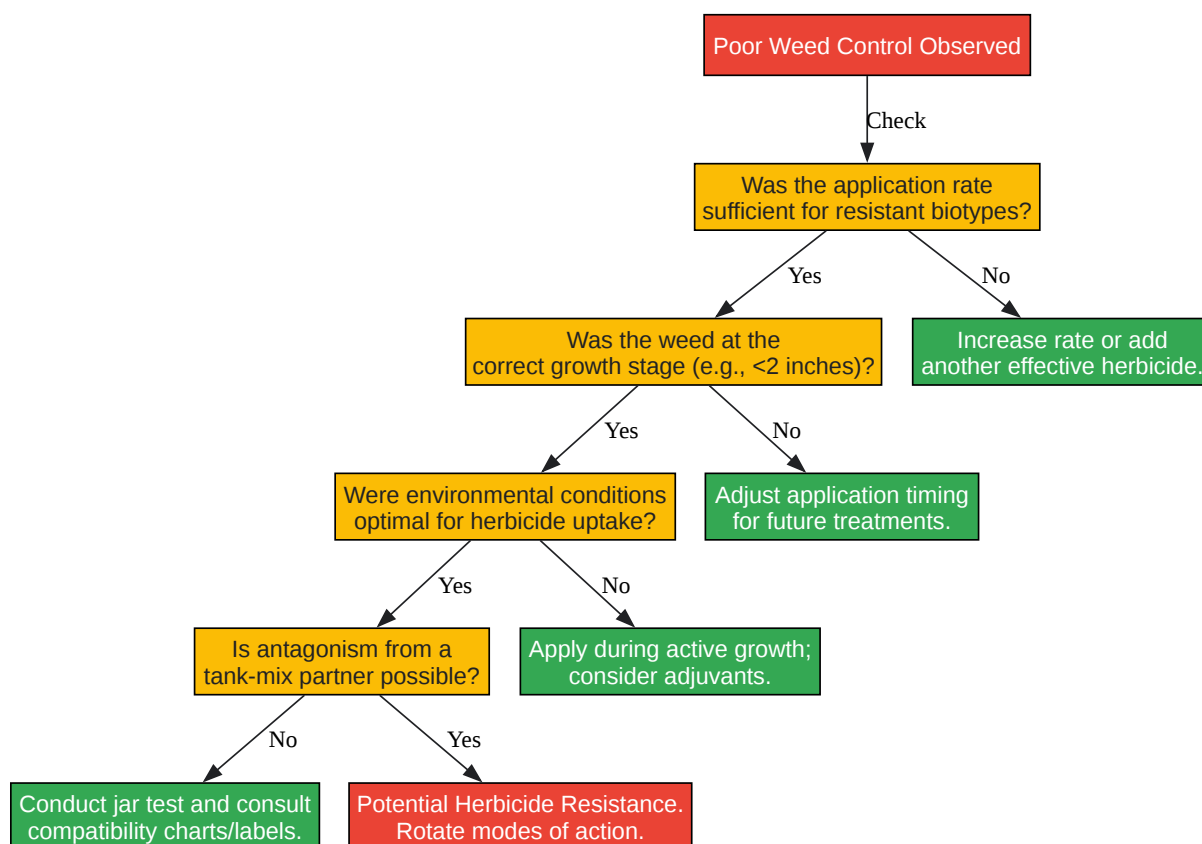
Several factors could be responsible for reduced efficacy on kochia:

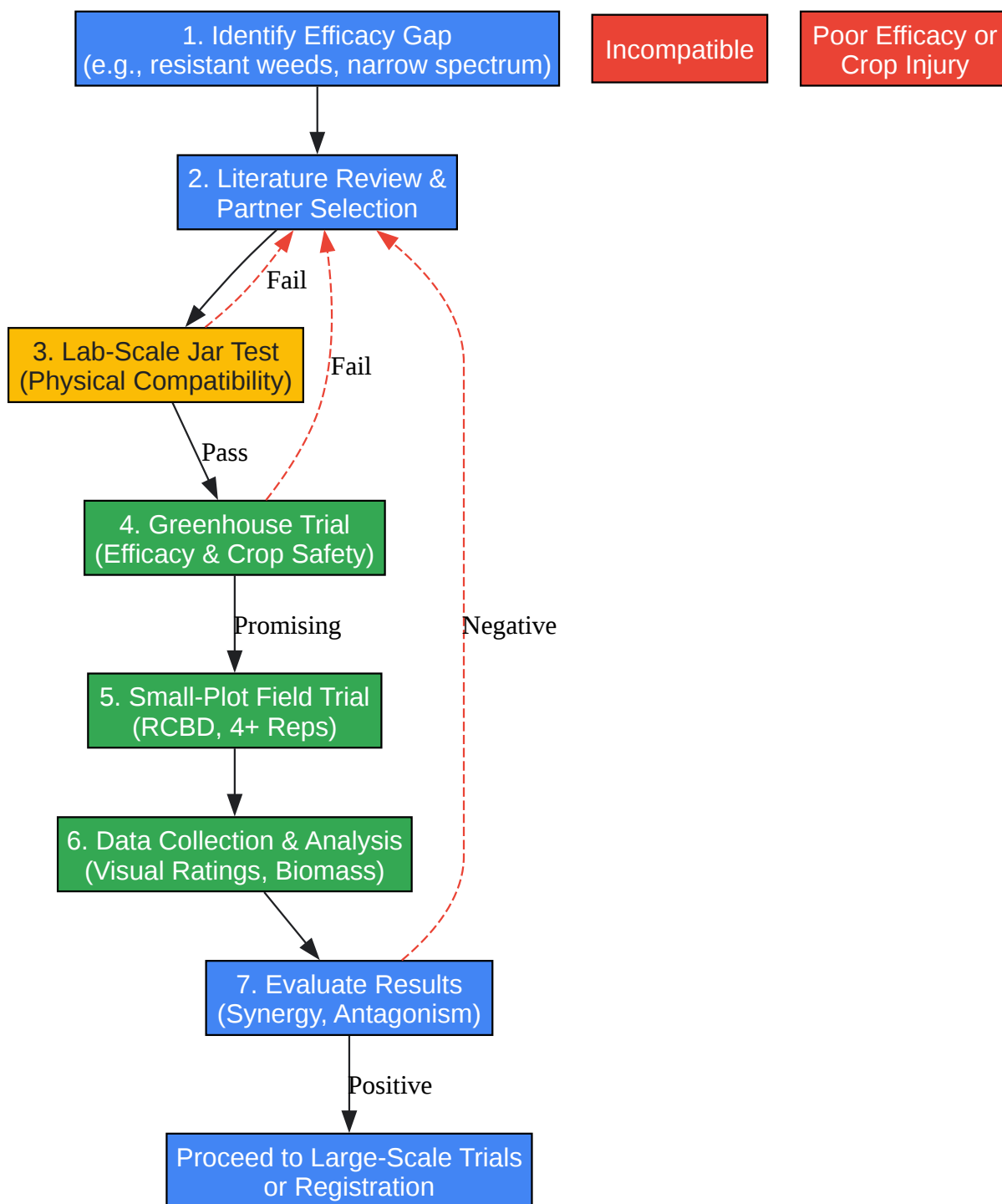
- Herbicide Resistance: Kochia populations have developed resistance to multiple herbicide groups, including glyphosate (Group 9), ALS inhibitors (Group 2), and synthetic auxins

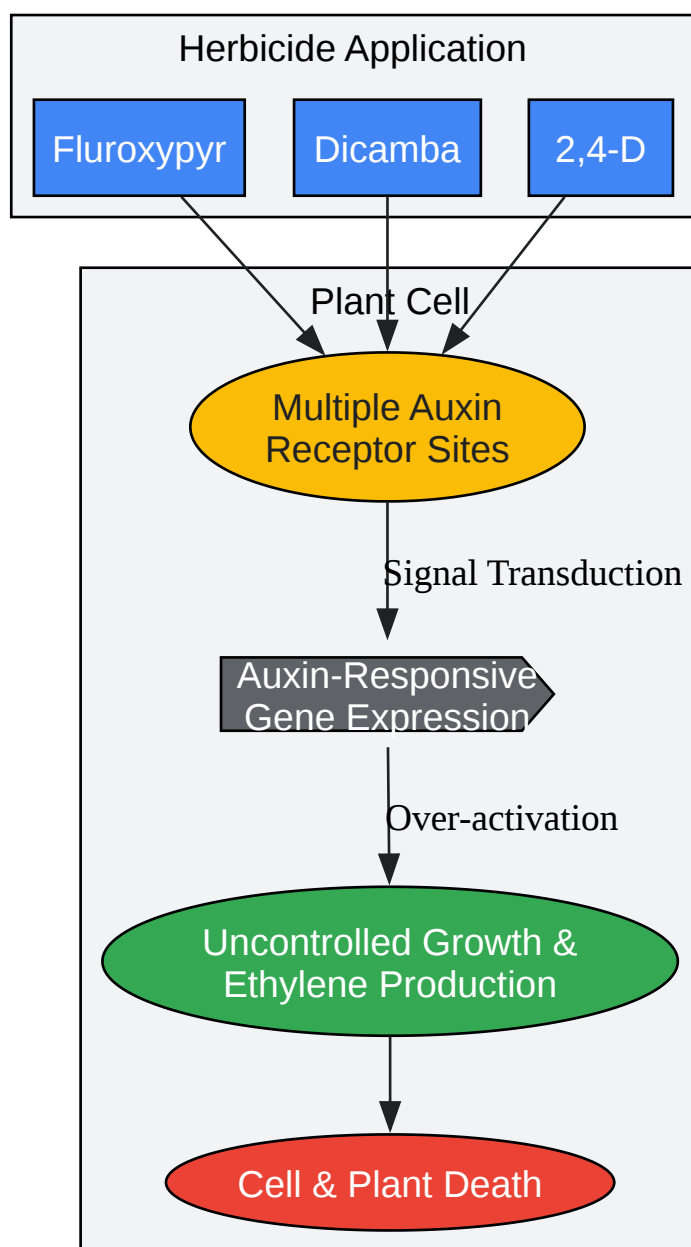
(Group 4) like **fluroxypyr** and dicamba. If you suspect resistance, consider using a multi-mode-of-action approach, such as layering a pre-emergence herbicide with a robust post-emergence tank mix.

- **Insufficient Application Rate:** Many commercial premixes containing **fluroxypyr** may not deliver a high enough rate of the active ingredient to control resistant biotypes. For dicamba-resistant kochia, a minimum **fluroxypyr** rate of 0.14 pounds of active ingredient per acre may be necessary.
- **Weed Growth Stage:** Herbicides are most effective when applied to small, actively growing weeds. For contact herbicides like bromoxynil, often mixed with **fluroxypyr**, application to kochia larger than 2 inches tall can result in poor control.
- **Environmental Conditions:** Factors like drought stress, cool temperatures, or low humidity can reduce herbicide uptake and translocation, leading to decreased performance.

Troubleshooting Flowchart for Poor Efficacy







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